

QAQ dichloride for optical control of nociception

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: QAQ dichloride

Cat. No.: B1191935

[Get Quote](#)

Executive Summary: The "Trojan Horse" Strategy

QAQ dichloride (Quaternary Ammonium-Azobenzene-Quaternary Ammonium) represents a paradigm shift in analgesic research, moving from systemic pharmacotherapy to optopharmacology. Unlike traditional local anesthetics (e.g., lidocaine) that block all sodium channels indiscriminately, QAQ utilizes a "Trojan Horse" mechanism to achieve dual selectivity:

- **Cellular Selectivity:** QAQ is membrane-impermeant.^[1] It enters cells exclusively through large-pore nociceptive ion channels (primarily TRPV1) activated by noxious stimuli or agonists (Capsaicin). This ensures only pain-sensing neurons are targeted.
- **Temporal Selectivity:** Once intracellular, QAQ functions as a photoswitchable blocker of voltage-gated sodium channels (Nav). Its blocking activity is toggled by light, allowing millisecond-scale control of neuronal silencing.

This guide details the physicochemical properties, mechanism of action, and validated protocols for deploying **QAQ dichloride** in in vitro and in vivo nociception assays.

Chemical & Photophysical Properties

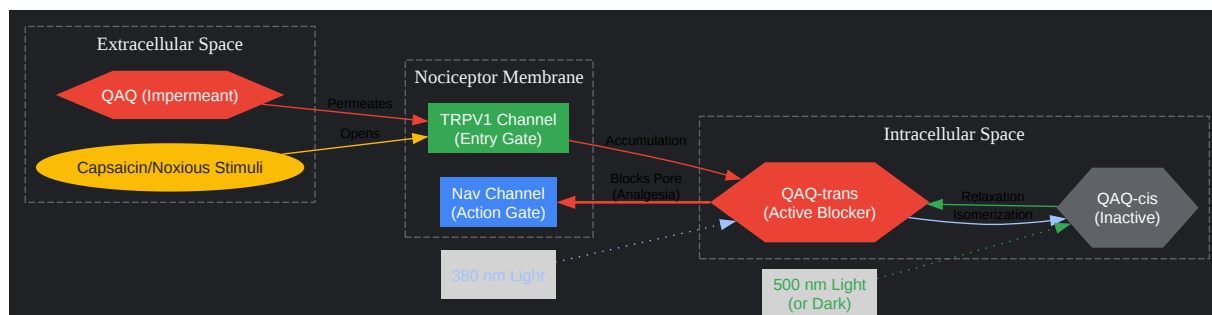
QAQ is a derivative of the lidocaine-like molecule QX-314, modified with an azobenzene photoswitch.

Property	Specification	Critical Note
Chemical Name	QAQ dichloride	Dual quaternary ammonium charges render it membrane-impermeant.
Molecular Weight	~580-600 Da (varies by salt)	Large enough to require pore entry (TRPV1/TRPA1).
Solubility	Water/Saline (>10 mM)	Highly soluble due to ionic nature. Avoid DMSO if possible for in vivo use to prevent vehicle irritation.
Active Isomer	Trans (Extended)	The trans form binds and blocks the inner vestibule of Nav channels.
Inactive Isomer	Cis (Bent)	The cis form is sterically hindered from effective pore blocking.
Photoswitching	360–380 nm (UV)	Thermal relaxation in the dark favors the trans (blocking) state.
	Cis (Inactive)500 nm (Green) Trans (Active)	

Mechanism of Action: The Dual-Gate Pathway

The efficacy of QAQ relies on the coincidence of two gates: the Entry Gate (TRPV1) and the Action Gate (Nav).

Diagram 1: The QAQ Signaling Cascade



[Click to download full resolution via product page](#)

Caption: QAQ enters via open TRPV1 channels. Intracellularly, 500nm light (or dark) stabilizes the trans-isomer, blocking Nav channels. 380nm light deactivates the block.

Experimental Protocols

In Vitro Electrophysiology (Patch Clamp)

Objective: Validate light-dependent block of sodium currents in DRG neurons.

Reagents:

- Internal Solution: Standard CsF or K-Gluconate based.
- External Solution: Standard Ringer's with 1 mM QAQ and 1 μ M Capsaicin.

Workflow:

- Cell Selection: Target small-diameter (<25 μ m) DRG neurons (putative nociceptors).
- Loading Phase: Perfuse cell with External Solution + Capsaicin + QAQ for 2–5 minutes.
 - Note: Monitor current. You will see TRPV1 activation (inward current). QAQ enters during this phase.

- Washout: Wash with standard external solution (remove extracellular QAQ/Capsaicin).
- Baseline Recording: In the dark (or under red light), evoke Na⁺ currents via voltage steps (-80 mV to 0 mV).
 - Expectation: Currents should be inhibited (QAQ is trans in dark).
- Optical Toggling:
 - Apply 380 nm (UV) for 1–5 seconds.
 - Readout: Rapid restoration of Na⁺ currents (QAQ cis).
 - Apply 500 nm (Green) for 1–5 seconds.
 - Readout: Rapid inhibition of Na⁺ currents (QAQ trans).

In Vivo Optical Control of Pain (Rodent Model)

Objective: Reversible silencing of thermal or mechanical nociception in the hind paw.

Formulation:

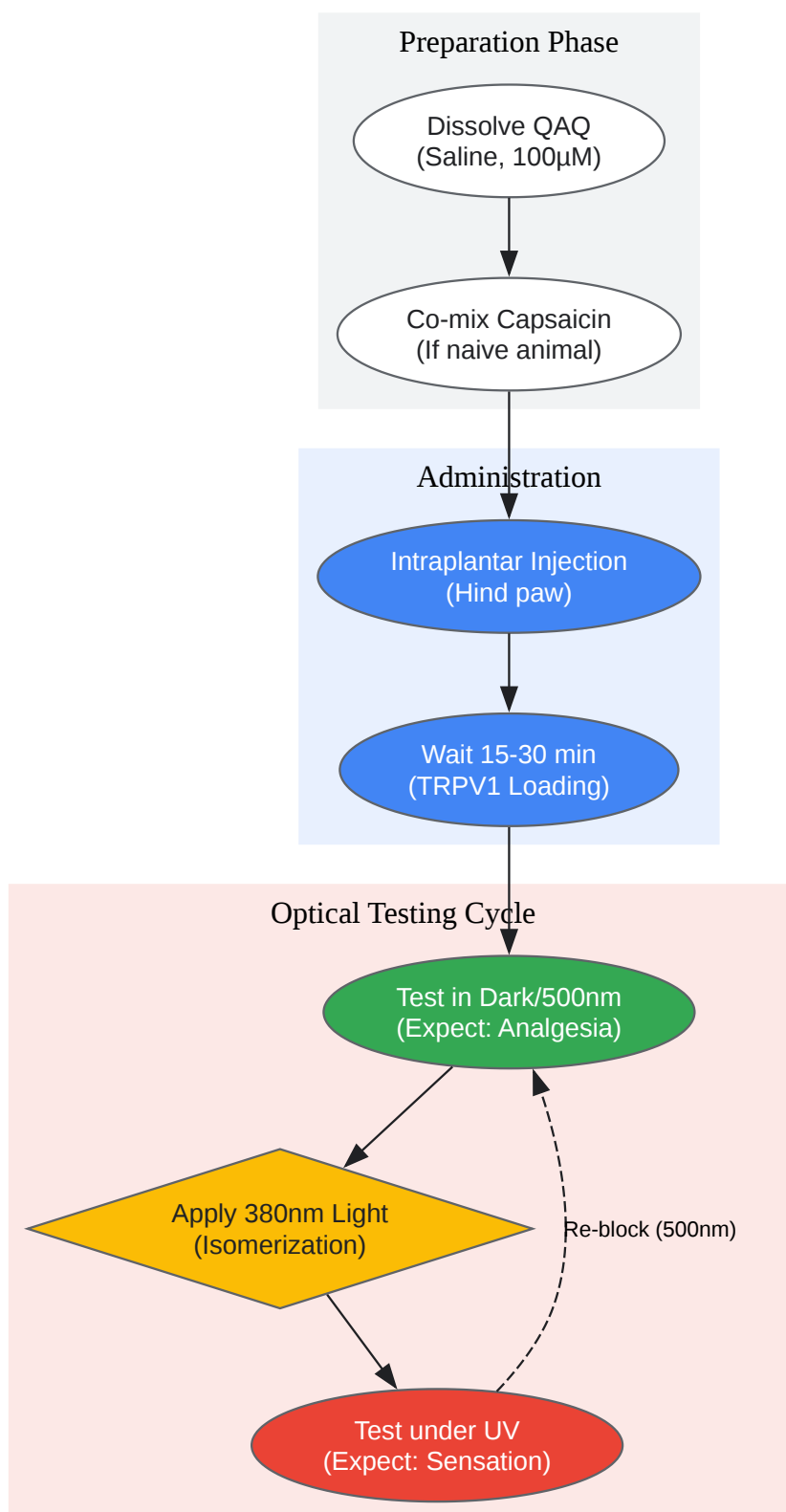
- QAQ Solution: 50–100 μ M QAQ in sterile saline.
- Sensitizing Agent: 1 μ g Capsaicin (optional, to force entry if chronic inflammation is not present).

Protocol:

- Injection: Administer 10–20 μ L intraplantar injection into the hind paw.
- Incubation: Allow 15–30 minutes for TRPV1-mediated uptake.
 - Critical Control: Keep animal in ambient light (mostly inactive) or dark (active block).

- Behavioral Assay (Hargreaves/Von Frey):
 - State A (Analgesia): Measure threshold in the dark or under 500 nm illumination.
 - Result: High threshold (Nerve block active).
 - State B (Pain Sensation): Illuminate paw with 380 nm LED (approx. 10–20 mW/mm²) for 5 seconds.
 - Result: Rapid drop in threshold (Block removed).
 - Recovery: Switch light to 500 nm or wait in dark. Analgesia returns.

Diagram 2: In Vivo Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for in vivo assessment. Note the cyclic nature of testing allowing within-subject controls.

Troubleshooting & Self-Validating Controls

To ensure scientific integrity (E-E-A-T), every experiment must include these controls to rule out artifacts (e.g., heat from LEDs, vehicle effects).

Issue	Potential Cause	Validation Control
No Analgesia in Dark	Insufficient TRPV1 opening.	Positive Control: Test in a model of inflammation (CFA injection) where TRPV1 is constitutively active, or increase Capsaicin co-injection concentration.
Thermal Artifacts	Light source heating the skin.	Light-Only Control: Irradiate a saline-injected paw with 380/500 nm light. No change in withdrawal threshold should occur.
Systemic Toxicity	QAQ entering circulation.	Contralateral Control: Test the non-injected paw. QAQ should remain local due to charge; systemic effects indicate overdose or blood-brain barrier breach (unlikely).
Irreversible Block	Cell death or washout failure.	Washout Check: In patch clamp, long washout (>20 min) without light should eventually reduce block, but QAQ is trapped intracellularly for long periods. Use light reversibility as the primary proof of mechanism.

References

- Mourot, A., et al. (2012). "Rapid optical control of nociception with an ion-channel photoswitch." [1] *Nature Methods*, 9(4), 396–402. [1]
 - Core grounding for QAQ synthesis, mechanism, and in vivo applic
- Tochitsky, I., et al. (2014). "Restoring the sense of touch to a limb by optical control of sensory neurons." *Cell Reports*, 8(3), 668-676.
 - Demonstrates application of related photoswitches (DENAQ)
- Kramer, R. H., et al. (2013). "Photochemical tools for remote control of ion channels in excitable cells." *Chemical Reviews*, 113(9), 7253-7298.
 - Comprehensive review of the chemical physics behind azobenzene photoswitches like QAQ.
- Tocris Bioscience.
 - Source for solubility and commercial specific

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Rapid optical control of nociception with an ion-channel photoswitch - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [QAQ dichloride for optical control of nociception]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1191935/docs#qaq-dichloride-for-optical-control-of-nociception\]](https://www.benchchem.com/product/b1191935/docs#qaq-dichloride-for-optical-control-of-nociception)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)